

Preparation of stock solutions of 7-Methoxy-1,4-benzothiazin-3-one

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Compound of Interest

Compound Name: 7-Methoxy-1,4-benzothiazin-3-one

Cat. No.: B184911

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Preparation of Stock Solutions: 7-Methoxy-1,4-benzothiazin-3-one

Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Methoxy-1,4-benzothiazin-3-one is a heterocyclic compound belonging to the benzothiazine class. Molecules within this structural family are of significant interest in medicinal chemistry and drug discovery due to their diverse pharmacological activities.^[1] Accurate and consistent preparation of stock solutions is a critical first step in any experimental workflow to ensure reliable and reproducible results in downstream biological assays and other research applications. This document provides a detailed protocol for the preparation of stock solutions of **7-Methoxy-1,4-benzothiazin-3-one**, including recommendations for solvent selection, concentration, and storage to maintain the integrity and stability of the compound.

Physicochemical Data

A summary of the key physicochemical properties of **7-Methoxy-1,4-benzothiazin-3-one** is presented in the table below. This information is essential for calculating the required mass for stock solution preparation and for understanding the compound's general characteristics.

| Property | Value | Reference |
|-------------------|---|---|
| Molecular Formula | C ₉ H ₉ NO ₂ S | [2] [3] |
| Molecular Weight | 195.24 g/mol | [2] [3] |
| CAS Number | 22726-30-3 | [2] [3] [4] [5] |
| Appearance | White to orange to green powder to crystal | [6] |
| Melting Point | 183-187 °C | [2] [6] |
| Solubility | Soluble in Methanol. [6] A related compound, 7-methoxy-3H-phenothiazin-3-one, is reported to be soluble in Dimethyl Sulfoxide (DMSO) and moderately soluble in Ethanol. [7] | |

Note: Specific quantitative solubility data for **7-Methoxy-1,4-benzothiazin-3-one** in common laboratory solvents such as DMSO and ethanol is not readily available in the public domain. It is highly recommended to experimentally determine the solubility for precise applications. A general protocol for solubility determination is provided in the experimental section.

Experimental Protocols

I. General Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds.
- Work in a well-ventilated area or a fume hood to avoid inhalation of the powder.
- Refer to the Safety Data Sheet (SDS) for detailed safety and handling information.

II. Protocol for Preparation of a 10 mM Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of organic molecules for biological assays due to its high dissolving power.

Materials:

- **7-Methoxy-1,4-benzothiazin-3-one** powder
- Anhydrous, high-purity DMSO
- Analytical balance
- Spatula
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettors and sterile tips

Procedure:

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 195.24 g/mol x 1000 mg/g = 1.9524 mg
- Weigh the compound:
 - Carefully weigh out approximately 1.95 mg of **7-Methoxy-1,4-benzothiazin-3-one** using an analytical balance and transfer it to a sterile microcentrifuge tube or amber vial.
- Dissolve the compound:
 - Add 1 mL of anhydrous DMSO to the tube containing the compound.

- Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary.
- Storage:
 - Store the 10 mM stock solution in appropriately labeled, tightly sealed amber vials or tubes wrapped in aluminum foil to protect from light.
 - For short-term storage (up to one week), store at 4°C.
 - For long-term storage, aliquot the stock solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

III. Protocol for Preparation of a Stock Solution in Methanol

Methanol is another suitable solvent for this compound.[\[6\]](#)

Materials:

- **7-Methoxy-1,4-benzothiazin-3-one** powder
- Anhydrous, HPLC-grade Methanol
- Analytical balance
- Spatula
- Sterile volumetric flask or amber glass vials
- Vortex mixer or sonicator
- Pipettors and sterile tips

Procedure:

- Weigh the compound:

- Accurately weigh the desired amount of **7-Methoxy-1,4-benzothiazin-3-one** and transfer it to a volumetric flask or vial.
- Dissolve the compound:
 - Add a small amount of methanol to the flask to dissolve the compound.
 - Vortex or sonicate until the solid is fully dissolved.
 - Bring the solution to the final desired volume with methanol.
- Storage:
 - Store the methanolic stock solution in the same manner as the DMSO stock, protected from light and at low temperatures for long-term stability.

IV. Protocol for Experimental Determination of Solubility (Shake-Flask Method)

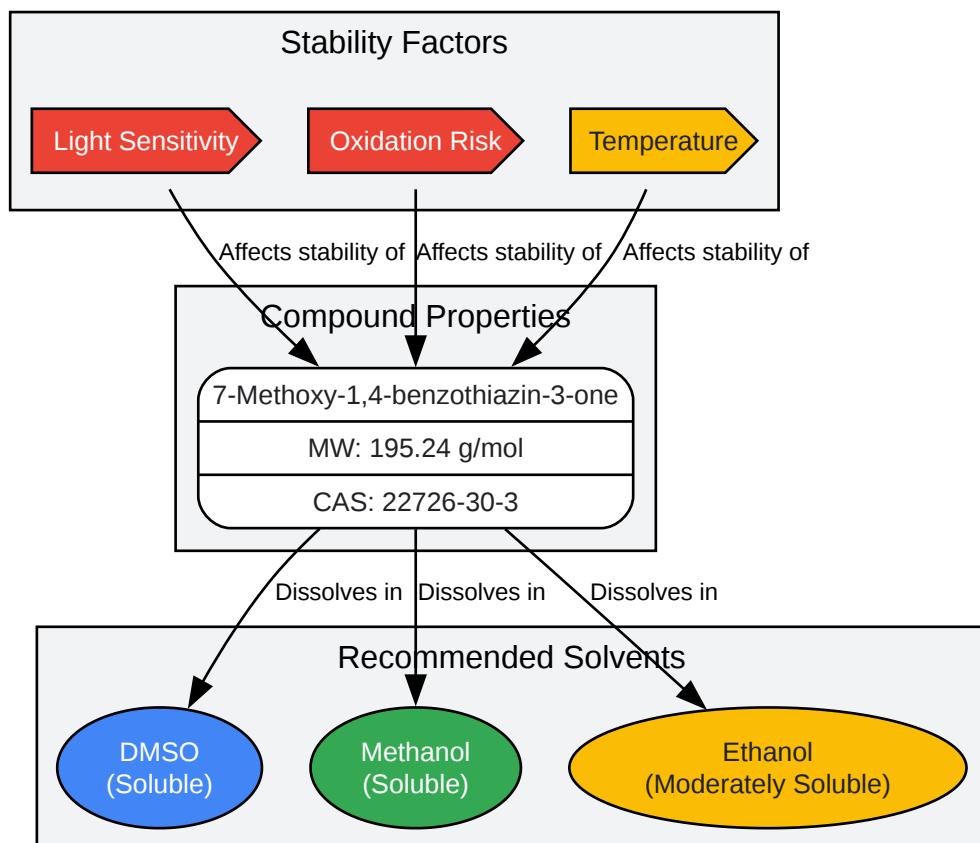
For applications requiring precise concentrations, the thermodynamic solubility can be determined using the following method.^[7]

Procedure:

- Add an excess amount of **7-Methoxy-1,4-benzothiazin-3-one** (e.g., 5-10 mg) to a known volume of the desired solvent (e.g., 1 mL) in a sealed vial.
- Agitate the vial at a constant temperature (e.g., 25°C) for 24-48 hours to ensure equilibrium is reached.
- Centrifuge the suspension at high speed to pellet the undissolved solid.
- Carefully collect the supernatant and filter it through a 0.2 µm syringe filter to remove any remaining particulates.
- Quantify the concentration of the dissolved compound in the filtrate using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Visualizations

The following diagrams illustrate the key relationships and workflows described in this document.



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Caption: Key Properties and Factors for **7-Methoxy-1,4-benzothiazin-3-one**.



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Caption: Workflow for Stock Solution Preparation.

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